

# Combustion Synthesis of Cerium-Doped Indium Oxide for Enhanced Gas Sensing Applications

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## Compound of Interest

Compound Name: Cerium;indium

Cat. No.: B15484449

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction

Indium oxide ( $\text{In}_2\text{O}_3$ ) is a wide-bandgap n-type semiconductor material that has garnered significant attention for its application in gas sensing due to its high sensitivity and fast response to various gases. However, pure  $\text{In}_2\text{O}_3$  sensors often suffer from high operating temperatures and limited selectivity. Doping with rare-earth elements, such as cerium (Ce), has emerged as a promising strategy to enhance the gas sensing performance of  $\text{In}_2\text{O}_3$ . Cerium's ability to create oxygen vacancies and facilitate redox reactions on the sensor surface leads to improved sensitivity, selectivity, and lower operating temperatures.<sup>[1][2]</sup> This application note provides a detailed protocol for the combustion synthesis of cerium-doped indium oxide (Ce- $\text{In}_2\text{O}_3$ ) nanoparticles and the subsequent fabrication and testing of a gas sensor.

## Quantitative Data Summary

The gas sensing performance of Ce-doped  $\text{In}_2\text{O}_3$  is significantly influenced by the concentration of the cerium dopant. The following tables summarize the key performance metrics for undoped and Ce-doped  $\text{In}_2\text{O}_3$  synthesized via the combustion method.

Table 1: Gas Sensing Performance of Undoped and Ce-Doped  $\text{In}_2\text{O}_3$  towards Ethanol (100 ppm)

Dopant Concentration (mol%)	Optimal Operating Temperature (K)	Sensor Response
0 (Pure $\text{In}_2\text{O}_3$ )	~425	~2.5
1	~400	~3.8
3	375	4.8
5	~385	~4.2

Data compiled from multiple sources indicating a general trend.[\[2\]](#)

Table 2: Comparative Gas Sensing Response of 3% Ce-Doped  $\text{In}_2\text{O}_3$  to Various Gases (100 ppm) at 375 K

Target Gas	Sensor Response
Ethanol	4.8
Liquefied Petroleum Gas (LPG)	~2.1
Carbon Monoxide (CO)	~1.8
Ammonia ( $\text{NH}_3$ )	~1.5
Carbon Dioxide ( $\text{CO}_2$ )	~1.2

Data suggests the enhanced selectivity of the 3% Ce-doped  $\text{In}_2\text{O}_3$  sensor towards ethanol.[\[2\]](#)

## Experimental Protocols

### Solution Combustion Synthesis of Ce- $\text{In}_2\text{O}_3$ Nanoparticles

This protocol describes the synthesis of pure  $\text{In}_2\text{O}_3$  and Ce-doped  $\text{In}_2\text{O}_3$  (1, 3, and 5 mol%) nanoparticles using the solution combustion method with urea as the fuel.

Materials:

- Indium (III) nitrate hydrate ( $\text{In}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ )
- Cerium (III) nitrate hexahydrate ( $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Urea ( $\text{CO}(\text{NH}_2)_2$ )
- Deionized water

#### Procedure:

- Precursor Solution Preparation:
  - For pure  $\text{In}_2\text{O}_3$ : Dissolve a stoichiometric amount of Indium (III) nitrate hydrate in deionized water in a beaker.
  - For Ce-doped  $\text{In}_2\text{O}_3$ : For a total of 0.01 moles of metal nitrates, calculate the required molar amounts of Indium (III) nitrate hydrate and Cerium (III) nitrate hexahydrate for 1, 3, and 5 mol% Ce doping. Dissolve the calculated amounts in deionized water in separate beakers.
- Addition of Fuel: Add a calculated amount of urea to each precursor solution. A typical fuel-to-oxidizer molar ratio is 1:1. Stir the mixture vigorously until a clear and homogeneous solution is obtained.
- Combustion Process:
  - Place the beaker containing the precursor solution on a hot plate preheated to approximately  $80^\circ\text{C}$  in a well-ventilated fume hood.
  - The solution will gradually dehydrate and form a viscous gel.
  - Continue heating until the gel auto-ignites, producing a voluminous, foamy powder. The combustion process is rapid and self-sustaining.[3]
- Calcination:
  - Collect the as-synthesized powder.

- Calcine the powder in a muffle furnace at 500°C for 2 hours to improve crystallinity and remove any residual organic matter.[\[3\]](#)
- Allow the furnace to cool down to room temperature naturally.
- The resulting fine powder is the Ce-doped  $\text{In}_2\text{O}_3$  nanoparticles.

## Gas Sensor Fabrication (Thick Film)

### Materials:

- Synthesized Ce- $\text{In}_2\text{O}_3$  powder
- Organic binder (e.g., a solution of ethyl cellulose in terpineol)
- Alumina ( $\text{Al}_2\text{O}_3$ ) substrate with pre-printed interdigitated electrodes (e.g., gold or platinum)
- Screen printer
- Drying oven
- Furnace

### Procedure:

- Sensing Paste Preparation:
  - Mix the synthesized Ce- $\text{In}_2\text{O}_3$  powder with the organic binder in a mortar and pestle to form a homogeneous paste with a suitable viscosity for screen printing.
- Screen Printing:
  - Place the alumina substrate with interdigitated electrodes on the screen printer.
  - Apply the prepared sensing paste onto the electrodes using a screen with a predefined pattern to create a uniform thick film.
- Drying and Sintering:

- Dry the printed sensor in an oven at a low temperature (e.g., 100-150°C) for about 30 minutes to evaporate the solvent.
- Sinter the sensor in a furnace at a higher temperature (e.g., 400-500°C) for 1-2 hours to burn out the organic binder and ensure good adhesion of the sensing film to the substrate and electrodes.
- Allow the sensor to cool down to room temperature slowly.

## Gas Sensing Measurement

### Equipment:

- Gas sensing measurement system (static or dynamic flow)
- Sealed test chamber
- Mass flow controllers (for dynamic systems) or microsyringe (for static systems)
- Heater with temperature controller
- Data acquisition system (e.g., a digital multimeter connected to a computer)
- Target gases of known concentrations

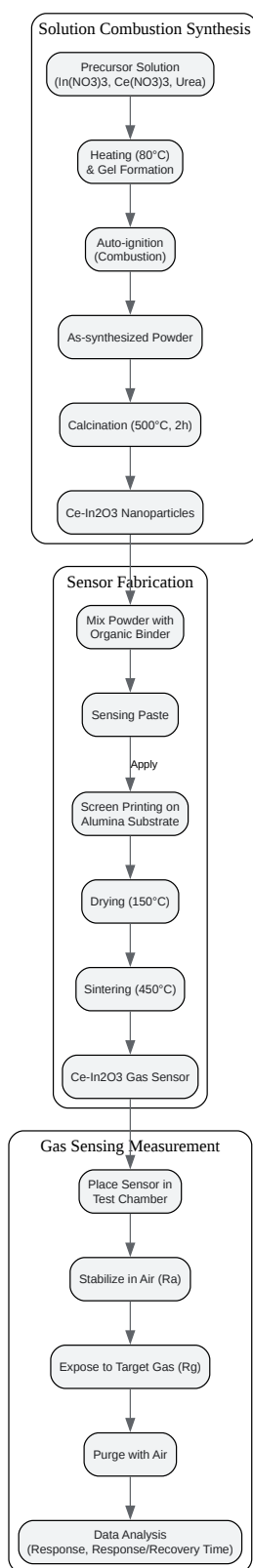
### Procedure:

- **Sensor Placement:** Place the fabricated sensor inside the sealed test chamber.
- **Stabilization:** Heat the sensor to the desired operating temperature and allow the resistance to stabilize in a flow of clean, dry air (the baseline resistance,  $R_a$ ).
- **Gas Exposure:** Introduce a known concentration of the target gas into the chamber.
- **Resistance Measurement:** Continuously monitor and record the resistance of the sensor until it reaches a stable value in the presence of the target gas ( $R_g$ ).
- **Purging:** Purge the chamber with clean, dry air to remove the target gas and allow the sensor's resistance to return to its baseline.

- Data Analysis:
  - The sensor response (S) for a reducing gas is calculated as the ratio of the resistance in air (Ra) to the resistance in the target gas (Rg):  $S = R_a / R_g$ .
  - The response time is the time taken for the sensor to reach 90% of its final response upon exposure to the target gas.
  - The recovery time is the time taken for the sensor's resistance to return to 90% of its original baseline value after the target gas is removed.

## Visualizations

## Experimental Workflow

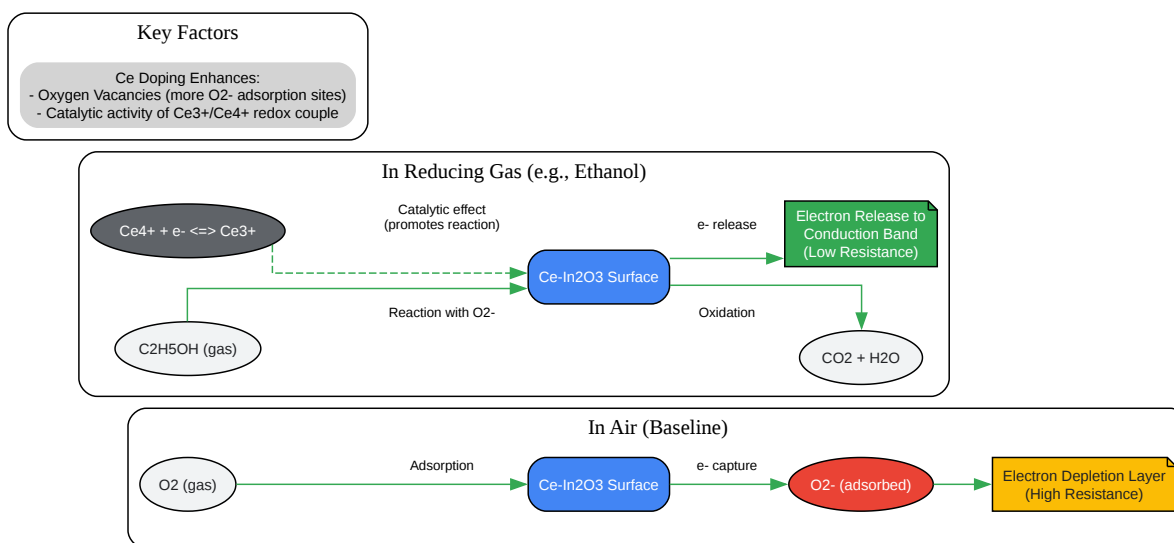


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Caption: Experimental workflow for Ce-In<sub>2</sub>O<sub>3</sub> gas sensor development.

## Gas Sensing Mechanism

The enhanced gas sensing performance of Ce-doped  $\text{In}_2\text{O}_3$  is primarily attributed to two factors: the creation of oxygen vacancies and the catalytic activity of the  $\text{Ce}^{3+}/\text{Ce}^{4+}$  redox couple.



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Caption: Gas sensing mechanism of Ce-doped  $\text{In}_2\text{O}_3$ .

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